

3,5-Difluorophenol melting point and boiling point

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Compound of Interest

Compound Name: 3,5-Difluorophenol

Cat. No.: B1294556

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An In-depth Technical Guide to the Physicochemical Properties of 3,5-Difluorophenol

This guide provides a comprehensive overview of the melting and boiling points of **3,5-Difluorophenol**, including experimental protocols for their determination and relevant synthesis pathways. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Physicochemical Data of 3,5-Difluorophenol

3,5-Difluorophenol is a halogenated aromatic organic compound that typically appears as a white to off-white crystalline solid at room temperature.^{[1][2]} Its unique structure, featuring two fluorine atoms in the meta positions relative to the hydroxyl group, imparts enhanced electronegativity and reactivity compared to non-halogenated phenols.^{[1][3]}

The physical properties of **3,5-Difluorophenol** are summarized in the table below. It is important to note that the reported values can vary slightly depending on the purity of the sample and the experimental conditions under which they were measured.

Property	Value	Source(s)
Melting Point	54-57 °C	[4]
53-56 °C	[3]	
50.0-56.0 °C	[5] [6]	
48-52 °C	[2]	
Boiling Point	170-172 °C	[2]
68 °C at 15 mmHg	[3]	
65-68 °C at 1 mmHg	[4]	
Molecular Formula	C ₆ H ₄ F ₂ O	[3] [7]
Molecular Weight	130.09 g/mol	[3] [7]
Appearance	White to off-white crystalline solid	[2] [3] [5] [6]

Experimental Protocols for Property Determination

The determination of melting and boiling points are fundamental techniques in organic chemistry for identifying and assessing the purity of a compound.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Melting Point Determination

The melting point of an organic solid is the temperature at which it transitions from a solid to a liquid.[\[8\]](#) A pure crystalline compound typically exhibits a sharp melting point over a narrow range of 0.5-1.0°C.[\[8\]](#)[\[10\]](#) The presence of impurities will generally depress the melting point and broaden the melting point range.[\[8\]](#)[\[10\]](#)

A common laboratory method for determining the melting point involves the following steps:

- **Sample Preparation:** A small amount of the dry, finely powdered organic compound is packed into a thin-walled capillary tube, sealed at one end.[\[8\]](#)[\[11\]](#)

- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Mel-Temp apparatus or a Thiele tube containing a high-boiling oil.^[8]
- **Heating and Observation:** The apparatus is heated slowly and steadily.^[8]
- **Data Recording:** The temperature at which the substance first begins to melt (T1) and the temperature at which the last crystal disappears (T2) are recorded.^{[10][11]} The melting point is reported as the range between T1 and T2.^[10]

Boiling Point Determination

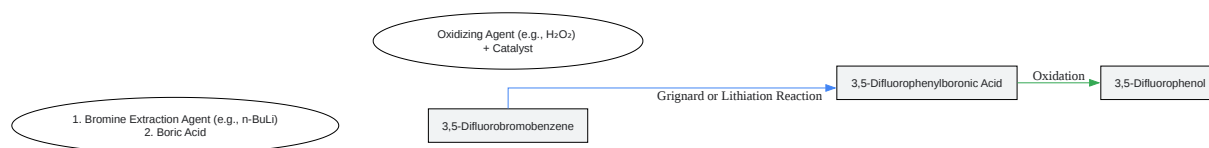
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[10] Unlike the melting point, the boiling point is sensitive to changes in atmospheric pressure; a decrease in pressure leads to a lower boiling point.^[10]

Standard methods for determining the boiling point include:

- **Simple Distillation:** This method is suitable for larger quantities of a liquid. The liquid is heated in a distillation flask, and the temperature of the vapor that distills is recorded.^[12]
- **Capillary Method (Siwoloboff's Method):** This micro-method is used for small amounts of liquid and involves the following procedure:
 - A few drops of the liquid are placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The test tube is attached to a thermometer and heated in a bath.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Synthesis of 3,5-Difluorophenol

3,5-Difluorophenol is a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and liquid crystal materials.[4][13] Several synthetic routes have been developed for its preparation. One common and effective method involves the synthesis from 3,5-difluorobromobenzene via a boronic acid intermediate.[14][15][16]



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Caption: Synthesis of **3,5-Difluorophenol** from 3,5-Difluorobromobenzene.

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